

Essential Safety and Operational Guide for 1-Iodononane

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Compound of Interest

Compound Name: 1-Iodononane

Cat. No.: B046442

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This guide provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal plans for handling **1-Iodononane** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe and compliant handling of this chemical.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Iodononane**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ I	[1]
Molecular Weight	254.15 g/mol	[1]
Appearance	Clear, colorless liquid	[2]
Boiling Point	107-108 °C at 8 mmHg	[3]
Density	1.288 g/mL at 25 °C	[3]
Flash Point	85 °C (185 °F) - closed cup	[3][4]
Hazards	Combustible liquid, Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2), Specific target organ toxicity — single exposure (Category 3, Respiratory system)	[1][5]

Operational Plan for Handling 1-Iodononane

A systematic approach is critical to safely handle **1-Iodononane**. The following step-by-step plan outlines the procedures for pre-handling, handling, and post-handling activities.

Pre-Handling Preparations

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment, considering the quantity of **1-Iodononane** to be used, potential for exposure, and emergency procedures.
- **Fume Hood:** Ensure a certified chemical fume hood is available and functioning correctly.[6] All handling of **1-Iodononane** must be performed within the fume hood.
- **Personal Protective Equipment (PPE) Inspection:** Before entering the laboratory, inspect all required PPE for integrity. This includes checking gloves for tears and ensuring safety goggles provide a complete seal.[6]

- Spill Kit: Have a spill kit readily available that is appropriate for handling combustible and irritating liquids. The kit should contain an inert absorbent material such as sand, silica gel, or universal binder.[5]

Recommended Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Iodononane**:

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5] A face shield should be worn over safety goggles if there is a splash hazard.[7]
- Hand Protection: Wear appropriate chemical-resistant gloves.[5] Nitrile or neoprene gloves are suitable options.[6] Inspect gloves before each use and change them immediately if contaminated.
- Body Protection: A flame-resistant lab coat must be worn and fully buttoned.[7] For larger quantities or procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.[5] If there is a risk of inhaling vapors or aerosols, or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate filter for organic vapors is necessary.[3]

Handling Procedure

- Work Area Preparation: Designate a specific area within the chemical fume hood for handling **1-Iodononane**. Cover the work surface with absorbent, disposable bench paper.[6]
- Dispensing: When transferring or dispensing the liquid, do so slowly to avoid splashing. Use a properly calibrated pipette or a graduated cylinder.
- In Solution: When preparing solutions, add the **1-Iodononane** slowly to the solvent to avoid splashing.[6]
- Heating: Keep away from open flames, hot surfaces, and sources of ignition as **1-Iodononane** is a combustible liquid.[5] If heating is required, use a controlled heating

mantle, oil bath, or a similar apparatus.

Post-Handling and Cleanup

- **Decontamination:** Wipe down the work surface in the fume hood with an appropriate solvent (e.g., ethanol or acetone) followed by soap and water. Dispose of the contaminated wipes as hazardous waste.
- **Hand Washing:** Wash hands and any exposed skin thoroughly with soap and water after handling.^[5]
- **Storage:** Store **1-Iodononane** in a tightly closed container in a dry, cool, and well-ventilated place.^[5] Protect from direct sunlight and keep away from heat, sparks, and flame.^[5] It is incompatible with strong oxidizing agents and strong bases.^{[5][8]}

Disposal Plan

Proper disposal of **1-Iodononane** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

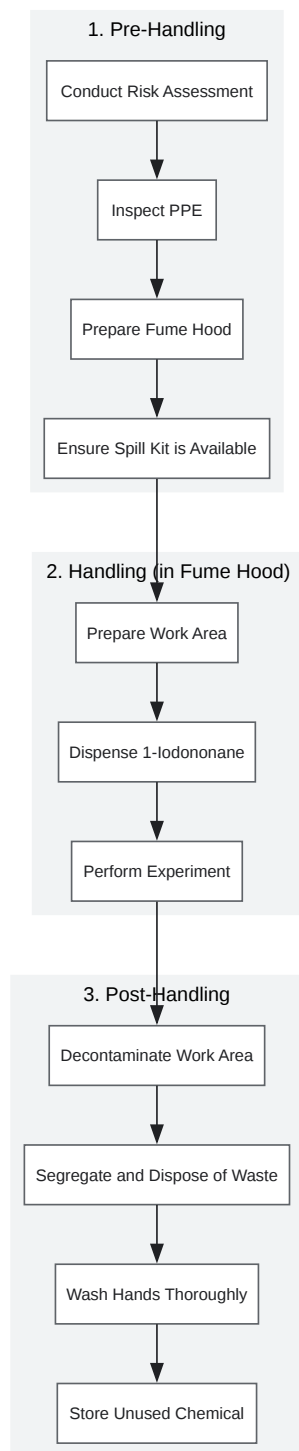
- **Waste Collection:**
 - **Liquid Waste:** Collect all unused **1-Iodononane** and solutions containing it in a dedicated, properly labeled, and sealed hazardous waste container. The container should be compatible with halogenated organic compounds.
 - **Solid Waste:** All contaminated materials, including gloves, disposable lab coats, bench paper, and spill cleanup materials, must be collected in a separate, clearly labeled hazardous waste container.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name "**1-Iodononane**," and a clear description of the contents.
- **Storage of Waste:** Store hazardous waste containers in a designated, secondary containment area away from incompatible materials.
- **Disposal:** Dispose of the waste through an approved waste disposal plant.^[5] Chemical waste generators must consult local, regional, and national hazardous waste regulations to

ensure complete and accurate classification and disposal.[5]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **1-Iodononane** in a laboratory setting.

Workflow for Handling 1-Iodononane



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Caption: Safe handling workflow for **1-Iodononane**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Iodononane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046442#personal-protective-equipment-for-handling-1-iodononane]

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